

4'-Acetoxy-5-chlorovalerophenone molecular weight

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Acetoxy-5-chlorovalerophenone

CAS No.: 898786-94-2

Cat. No.: B1293221

[Get Quote](#)

An In-Depth Technical Guide to 3'-Acetoxy-5-chlorovalerophenone: Synthesis, Characterization, and Application

Abstract

This technical guide provides a comprehensive overview of 3'-Acetoxy-5-chlorovalerophenone, a functionalized aromatic ketone of significant interest to researchers in synthetic and medicinal chemistry. While the requested topic was **4'-Acetoxy-5-chlorovalerophenone**, public chemical databases extensively document the meta-substituted isomer, 3'-Acetoxy-5-chlorovalerophenone (CAS 898786-91-9), which will be the focus of this guide. We delve into its physicochemical properties, provide a detailed, field-proven protocol for its synthesis via Friedel-Crafts acylation, outline methods for its analytical characterization, and explore its strategic role as a versatile intermediate in the landscape of drug discovery and development. This document is intended for researchers, scientists, and drug development professionals seeking to leverage this scaffold in the synthesis of complex molecular architectures.

Core Compound Properties and Identification

3'-Acetoxy-5-chlorovalerophenone is a bifunctional molecule featuring a ketone, an ester, and a terminal alkyl chloride. This specific combination of functional groups makes it a valuable synthetic building block. The ketone's carbonyl group and the alkyl chloride provide two distinct reactive sites for molecular elaboration, while the acetoxy group serves as a stable protecting group for a phenol, a common pharmacophore.

The molecular weight of 3'-Acetoxy-5-chlorovalerophenone is 254.71 g/mol [\[1\]](#) Its fundamental properties are summarized in the table below.

Property	Value	Source
IUPAC Name	[3-(5-chloropentanoyl)phenyl] acetate	PubChem [1]
Synonyms	3'-Acetoxy-5-chlorovalerophenone, 3-(5-Chloropentanoyl)phenyl acetate	PubChem [1]
CAS Number	898786-91-9	PubChem [1]
Molecular Formula	C ₁₃ H ₁₅ ClO ₃	PubChem [1]
Molecular Weight	254.71 g/mol	PubChem [1]
Monoisotopic Mass	254.0709720 Da	PubChem [1]
XLogP3	2.6	PubChem [1]
SMILES	<chem>CC(=O)OC1=CC=CC(=C1)C(=O)CCCCI</chem>	PubChem [1]

Synthesis and Purification: A Validated Protocol

The most reliable and scalable method for synthesizing aryl ketones like 3'-Acetoxy-5-chlorovalerophenone is the Friedel-Crafts acylation.[\[2\]](#)[\[3\]](#) This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring—in this case, phenyl acetate—with an acyl chloride, 5-chlorovaleryl chloride, using a strong Lewis acid catalyst.

The choice of a Lewis acid, typically aluminum trichloride (AlCl_3), is critical. It functions by coordinating to the acyl chloride, which polarizes the carbon-chlorine bond and facilitates the formation of a highly electrophilic acylium ion intermediate.^[4] A stoichiometric amount of the catalyst is necessary because the product, an aryl ketone, can form a stable complex with AlCl_3 , effectively sequestering the catalyst.^[5] Anhydrous conditions are paramount, as moisture will hydrolyze the Lewis acid and the acyl chloride, quenching the reaction.^[6]

Experimental Protocol: Friedel-Crafts Acylation

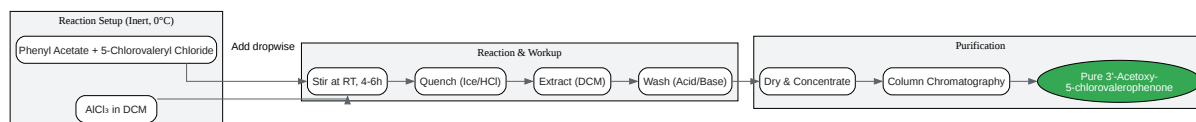
Materials:

- Phenyl acetate (1.0 eq)
- 5-chlorovaleryl chloride (1.05 eq)
- Anhydrous Aluminum Chloride (AlCl_3) (1.2 eq)
- Anhydrous Dichloromethane (DCM)
- Hydrochloric Acid (3M HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica Gel (for column chromatography)
- Eluent: Hexane/Ethyl Acetate mixture

Procedure:

- **Reaction Setup:** Under an inert nitrogen atmosphere, charge a flame-dried three-necked flask equipped with a magnetic stirrer and a dropping funnel with anhydrous AlCl_3 (1.2 eq) and anhydrous DCM.

- **Reactant Addition:** Cool the resulting suspension to 0°C using an ice bath. To this, add phenyl acetate (1.0 eq) dissolved in a minimal amount of anhydrous DCM.
- **Acylation:** Add 5-chlorovaleryl chloride (1.05 eq) dropwise from the dropping funnel over 30 minutes, ensuring the internal temperature does not exceed 5°C. The causality here is to control the exothermic reaction and prevent potential side reactions.
- **Reaction Progression:** Once the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for 4-6 hours, monitoring the reaction's progress by Thin Layer Chromatography (TLC).
- **Workup & Quenching:** Cool the reaction mixture back to 0°C and slowly quench it by carefully pouring it over a mixture of crushed ice and concentrated HCl. This step hydrolyzes the aluminum complexes and separates the catalyst from the organic product.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer three times with DCM. Combine the organic layers.
- **Washing:** Wash the combined organic phase sequentially with 3M HCl, water, saturated NaHCO₃ solution, and finally, brine. The bicarbonate wash is crucial to remove any unreacted acidic species.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent in vacuo using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to afford the pure 3'-Acetoxy-5-chlorovalerophenone.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 3'-Acetoxy-5-chlorovalerophenone.

Analytical Characterization

Confirming the identity and purity of the synthesized compound is a self-validating step in any protocol. Standard spectroscopic methods are employed for this purpose. While a public experimental spectrum is not readily available, the expected data can be reliably predicted based on the molecular structure and established principles of spectroscopy.[7][8]

Technique	Predicted Data / Interpretation
^1H NMR	$\sim 7.8\text{-}7.4$ ppm (m, 4H): Aromatic protons. The meta-substitution pattern will result in complex multiplets. ~ 3.6 ppm (t, 2H): Methylene protons adjacent to the chlorine ($-\text{CH}_2\text{Cl}$). ~ 3.0 ppm (t, 2H): Methylene protons adjacent to the ketone ($-\text{C}(=\text{O})\text{CH}_2-$). ~ 2.3 ppm (s, 3H): Methyl protons of the acetoxy group ($-\text{OCOCH}_3$). ~ 2.0 ppm (p, 2H): Central methylene protons of the alkyl chain ($-\text{CH}_2\text{CH}_2\text{CH}_2-$).
^{13}C NMR	~ 198 ppm: Ketone carbonyl carbon. ~ 169 ppm: Ester carbonyl carbon. ~ 151 ppm: Aromatic carbon attached to the acetoxy group. ~ 137 ppm: Aromatic carbon attached to the acyl group. $\sim 130\text{-}120$ ppm: Remaining aromatic carbons. ~ 44 ppm: Carbon adjacent to chlorine ($-\text{CH}_2\text{Cl}$). ~ 38 ppm: Carbon adjacent to the ketone ($-\text{C}(=\text{O})\text{CH}_2-$). $\sim 29, 24$ ppm: Remaining aliphatic carbons. ~ 21 ppm: Acetoxy methyl carbon.
FT-IR (cm^{-1})	~ 1765 cm^{-1} : Strong C=O stretch (ester). ~ 1690 cm^{-1} : Strong C=O stretch (aryl ketone). $\sim 1600, 1485$ cm^{-1} : C=C stretches of the aromatic ring. ~ 1200 cm^{-1} : C-O stretch (ester). $\sim 750\text{-}650$ cm^{-1} : C-Cl stretch.
Mass Spec (EI)	m/z 254/256: Molecular ion peaks (M^+ , M^++2) in an approximate 3:1 ratio, characteristic of a monochlorinated compound. m/z 219: Fragment from loss of chlorine. m/z 163: Fragment corresponding to the $[\text{CH}_3\text{COOC}_6\text{H}_4\text{CO}]^+$ ion. m/z 121: Fragment corresponding to the $[\text{HOC}_6\text{H}_4\text{CO}]^+$ ion.

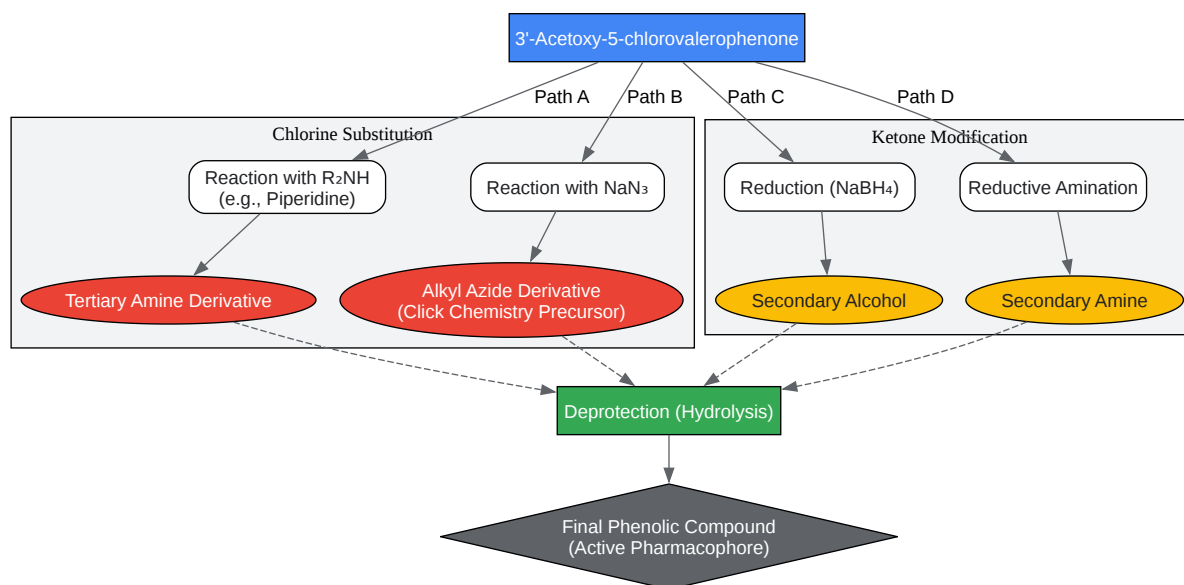
Role in Drug Discovery and Development

Functionalized valerophenone scaffolds are valuable intermediates in pharmaceutical synthesis due to their versatile reactivity.[9][10][11] 3'-Acetoxy-5-chlorovalerophenone is not an active pharmaceutical ingredient (API) itself but serves as a sophisticated building block for constructing more complex, biologically active molecules.[12]

Strategic Advantages:

- **Dual Reactive Sites:** The terminal chloride is a good leaving group, susceptible to nucleophilic substitution (e.g., with amines, thiols, or azides), which is a primary strategy for building heterocyclic rings or introducing new functionalities.[13] The ketone can undergo reduction, reductive amination, or condensation reactions to further elaborate the molecular structure.
- **Masked Phenol:** The acetoxy group is a robust protecting group for a phenol. Phenolic hydroxyls are common in drug molecules for hydrogen bonding interactions with biological targets. The acetoxy group can be easily removed late in a synthetic sequence via simple hydrolysis to unmask the phenol.
- **Lipophilic Scaffold:** The valerophenone core provides a moderately lipophilic backbone, which can be crucial for tuning the pharmacokinetic properties (e.g., membrane permeability, solubility) of a final drug candidate.

The diagram below illustrates a hypothetical pathway where 3'-Acetoxy-5-chlorovalerophenone acts as a central scaffold for generating diverse molecular structures, a common strategy in creating compound libraries for high-throughput screening.



[Click to download full resolution via product page](#)

Caption: Potential synthetic utility of the title compound in drug discovery.

Conclusion

3'-Acetoxy-5-chlorovalerophenone is a strategically designed synthetic intermediate with significant potential in medicinal chemistry and organic synthesis. Its defined physicochemical properties, coupled with a straightforward and scalable synthesis via Friedel-Crafts acylation, make it an accessible building block for research professionals. The orthogonal reactivity of its functional groups—a substitutable alkyl chloride, a modifiable ketone, and a masked phenol—

provides chemists with a powerful tool to generate molecular diversity and construct complex target molecules in the pursuit of novel therapeutics.

References

- Ningbo Innopharmchem Co., Ltd. (n.d.). Valerophenone in Pharmaceuticals: A Deep Dive into its Role as a Synthesis Intermediate. Retrieved from [\[Link\]](#)
- Shaanxi Bloom Tech Co., Ltd. (2024, June 30). What is Valerophenone Used For? Retrieved from [\[Link\]](#)
- Ningbo Innopharmchem Co., Ltd. (n.d.). Valerophenone: A Versatile Reagent in Organic Synthesis and Chemical Research. Retrieved from [\[Link\]](#)
- Wikipedia. (2023, December 29). Friedel–Crafts reaction. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Friedel-Crafts Acylation. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 3'-Acetoxy-5-chlorovalerophenone. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Professor Dave Explains. (2018, November 13). Friedel-Crafts Acylation [Video]. YouTube. Retrieved from [\[Link\]](#)
- Davies, D. (2011, August 2). Experiment 14: Friedel-Crafts Acylation [Video]. YouTube. Retrieved from [\[Link\]](#)
- Reich, H. J. (2021, October 20). ¹³C NMR Chemical Shifts. Organic Chemistry Data. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). VI. ¹H and ¹³C NMR Spectra. Retrieved from [\[Link\]](#)
- Stoyanov, N., & Antonov, L. (2015). A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylenedioxy]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Molbank, 2015(2), M854. Retrieved from [\[Link\]](#)
- Campos, K. R., Coleman, P. J., & Herzon, S. B. (2019). The importance of synthetic chemistry in the pharmaceutical industry. Science, 363(6424), eaat0805. Retrieved from

[\[Link\]](#)

- Pratama, M. R. F., & Liawatimena, S. (2021). How to Read and Interpret ^1H -NMR and ^{13}C -NMR Spectrums. Jurnal Pendidikan Kimia Indonesia, 5(2), 70-80. Retrieved from [\[Link\]](#)
- Umesh, C.V., et al. (2016). THE ROLE OF FLAVONOIDS IN DRUG DISCOVERY- REVIEW ON POTENTIAL APPLICATIONS. Indo American Journal of Pharmaceutical Research, 6(10).
- Chem-Space. (2024, May 6). Impact of Functional Groups in Organic Chemistry on Pharmaceutical Development. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3'-Acetoxy-5-chlorovalerophenone | $\text{C}_{13}\text{H}_{15}\text{ClO}_3$ | CID 24726811 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Friedel–Crafts reaction - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 3. Friedel-Crafts Acylation [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 4. youtube.com [\[youtube.com\]](https://youtube.com)
- 5. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 6. youtube.com [\[youtube.com\]](https://youtube.com)
- 7. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 8. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 9. nbino.com [\[nbino.com\]](https://nbino.com)
- 10. bloomtechz.com [\[bloomtechz.com\]](https://bloomtechz.com)
- 11. nbino.com [\[nbino.com\]](https://nbino.com)
- 12. The importance of synthetic chemistry in the pharmaceutical industry - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 13. Impact of Functional Groups in Organic Chemistry on Pharmaceutical Development - Reachem [reachemchemicals.com]
- To cite this document: BenchChem. [4'-Acetoxy-5-chlorovalerophenone molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293221/docs#4-acetoxy-5-chlorovalerophenone-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)